



How to prepare Ibezapolstat hydrochloride for laboratory use

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Ibezapolstat Hydrochloride: A Guide for Laboratory Use

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ibezapolstat hydrochloride is a first-in-class, orally active inhibitor of bacterial DNA polymerase IIIC (Pol IIIC), an essential enzyme for DNA replication in certain Gram-positive bacteria.[1][2] It is under development for the treatment of Clostridioides difficile infection (CDI). [2][3] Its selective mechanism of action against low G+C content Gram-positive bacteria, like C. difficile, allows it to target the pathogen while sparing many beneficial gut bacteria.[1][4] This application note provides detailed protocols for the preparation and use of **Ibezapolstat hydrochloride** in a laboratory setting.

Physicochemical Properties and Storage

Proper handling and storage of **Ibezapolstat hydrochloride** are crucial for maintaining its integrity and ensuring reproducible experimental results.



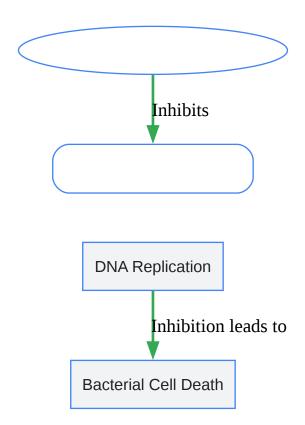
Property	Value	Reference
Molecular Formula	C18H20Cl2N6O2	[5]
Molecular Weight	423.3 g/mol	[5]
CAS Number	1275582-97-2	[5]
Appearance	Solid	
Water Solubility	0.216 mg/mL	[6]
DMSO Solubility	62.5 mg/mL (147.65 mM)	[3]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month	[3]

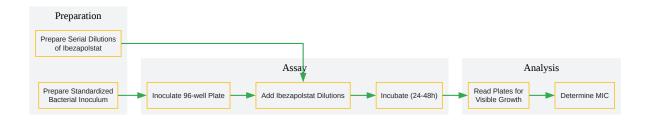
Note: When preparing solutions in DMSO, it is recommended to use newly opened, anhydrous DMSO as the compound is hygroscopic.[3] If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[3]

Mechanism of Action

Ibezapolstat selectively inhibits DNA polymerase IIIC, an enzyme critical for bacterial DNA replication. This enzyme is found in low G+C Gram-positive bacteria but is absent in human cells, providing a targeted therapeutic approach.[1] By inhibiting Pol IIIC, Ibezapolstat effectively halts bacterial proliferation, leading to cell death.[7]







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